

LY2857785 Technical Support Center: Stability, Storage, and Handling

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: LY2857785

Cat. No.: B15567119

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **LY2857785**, a potent and selective CDK9 inhibitor. Adherence to these guidelines is crucial for ensuring the compound's integrity and obtaining reliable experimental results.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **LY2857785** solid powder?

A1: **LY2857785** as a solid powder is stable for extended periods when stored at low temperatures. For long-term storage, -20°C is recommended, which can preserve the compound for up to 4 years.^[1] Shorter-term storage at 4°C for up to 2 years is also acceptable.^[2]

Q2: How should I store solutions of **LY2857785**?

A2: The stability of **LY2857785** in solution is dependent on the storage temperature. For maximum stability, it is recommended to store stock solutions at -80°C, which can preserve them for up to 2 years.^[2]^[3] Storage at -20°C is also possible for a shorter duration of up to 1 year.^[2]^[3] To prevent degradation from repeated freeze-thaw cycles, it is best practice to

aliquot the stock solution into smaller, single-use volumes.^[2] It is not recommended to store solutions for long periods.^[4]

Q3: What solvents are suitable for dissolving **LY2857785**?

A3: **LY2857785** is soluble in several organic solvents. Dimethyl sulfoxide (DMSO) is a commonly used solvent, with a solubility of up to 23 mg/mL.^[3] It is also soluble in ethanol (≥ 13.87 mg/mL with gentle warming) and 0.1N HCl.^{[4][5]} Note that hygroscopic or wet DMSO can negatively impact solubility, so using fresh, anhydrous DMSO is crucial.^{[2][3]}

Q4: My **LY2857785** solution appears to have precipitated. What should I do?

A4: Precipitation can occur, especially with concentrated solutions or after storage. If you observe precipitation, gentle warming and/or sonication can be used to help redissolve the compound.^[2] Always ensure the solution is clear before use in experiments.

Q5: How is **LY2857785** typically shipped?

A5: **LY2857785** is generally shipped at room temperature for continental US deliveries, though this may vary for other locations.^{[1][2]} Some suppliers may ship with blue ice.^[4] Upon receipt, it is important to transfer the compound to the recommended storage conditions as soon as possible.

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Inconsistent experimental results	Compound degradation due to improper storage.	Ensure the compound is stored at the correct temperature (-20°C for powder, -80°C for solutions) and protected from moisture.[1][2][3] Use aliquots to avoid repeated freeze-thaw cycles.[2]
Difficulty dissolving the compound	Incorrect solvent or solvent quality.	Use fresh, anhydrous DMSO for optimal solubility.[2][3] Gentle warming and sonication can aid dissolution.[2] For in vivo studies, consider using co-solvents like PEG300 and Tween-80.[2]
Precipitation in stock solution	Solution is supersaturated or has been stored improperly.	Warm the solution gently and sonicate to redissolve. If precipitation persists, consider preparing a fresh, less concentrated stock solution.
Low cellular potency observed	Inaccurate concentration due to incomplete dissolution or degradation.	Visually inspect the solution for any undissolved particles. Prepare fresh dilutions from a properly stored stock solution for each experiment.

Stability and Storage Conditions Summary

Solid Powder Storage

Storage Temperature	Duration	Citations
-20°C	≥ 4 years	[1]
-20°C	3 years	[2][3]
4°C	2 years	[2]

Solution Storage (in Solvent)

Storage Temperature	Duration	Citations
-80°C	2 years	[2]
-80°C	1 year	[3]
-20°C	1 year	[2]
-20°C	1 month	[3]

Experimental Protocols

Preparation of a 10 mM DMSO Stock Solution

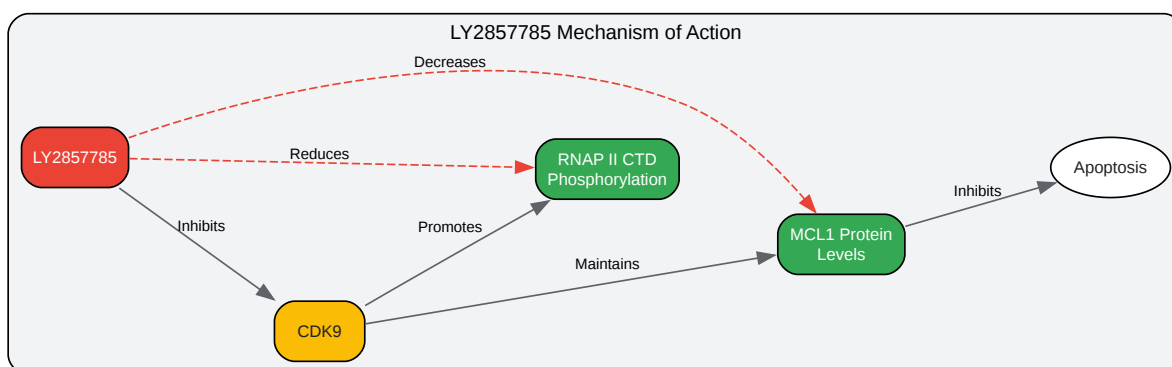
- Materials: **LY2857785** powder, anhydrous DMSO.
- Calculation: The molecular weight of **LY2857785** is 448.60 g/mol .[2] To prepare a 10 mM solution, you will need 4.486 mg of **LY2857785** per 1 mL of DMSO.
- Procedure:
 - Weigh out the required amount of **LY2857785** powder in a suitable vial.
 - Add the calculated volume of anhydrous DMSO.
 - To aid dissolution, the mixture can be gently warmed (up to 80°C) and subjected to ultrasonication until the solution is clear.[2]
- Storage: Aliquot the stock solution into single-use vials and store at -80°C for up to 2 years. [2]

Preparation of a Formulation for In Vivo Studies

This protocol yields a clear solution of ≥ 1 mg/mL.[2]

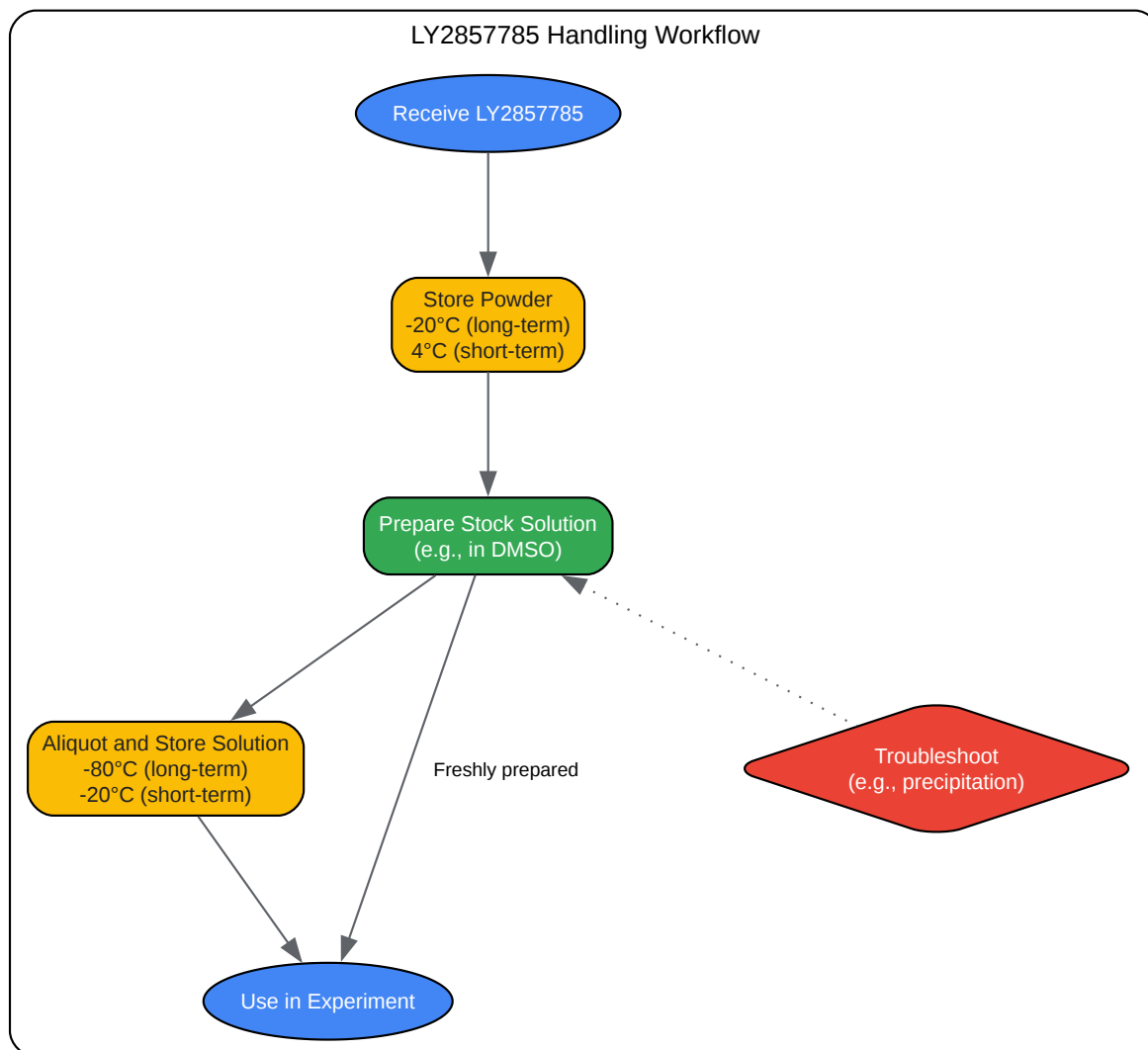
- Materials: 10 mg/mL **LY2857785** in DMSO stock solution, PEG300, Tween-80, Saline.
- Procedure:
 - Start with 100 μ L of the 10 mg/mL DMSO stock solution.
 - Add 400 μ L of PEG300 and mix until the solution is even.
 - Add 50 μ L of Tween-80 and mix thoroughly.
 - Finally, add 450 μ L of Saline to reach a final volume of 1 mL.
- Note: This formulation should be prepared fresh for immediate use.

Visual Guides



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Caption: Mechanism of action of **LY2857785**.



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Caption: Recommended workflow for handling **LY2857785**.

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